

analytical methods for 2-Methyl-2-(3-methylphenyl)propan-1-amine quantification

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Compound of Interest

Compound Name: 2-Methyl-2-(3-methylphenyl)propan-1-amine
CAS No.: 1176702-36-5
Cat. No.: B1421437

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Executive Summary

This application note details the validation and execution of analytical protocols for **2-Methyl-2-(3-methylphenyl)propan-1-amine** (CAS 1176702-36-5), herein referred to as 3-MMPPA.

Structurally analogous to phentermine and other phenethylamine-class psychostimulants, 3-MMPPA presents specific analytical challenges due to its steric hindrance at the

-carbon and the basicity of its primary amine. This guide provides two distinct workflows:

- LC-MS/MS (Targeted Quantification): Utilizing high-pH chromatography for superior peak shape and sensitivity (LOQ < 1.0 ng/mL).
- GC-MS (Forensic Confirmation): Utilizing perfluoroacylation derivatization to ensure volatility and spectral specificity.

Chemical Profile & Analytical Strategy

Compound Identity:

- IUPAC Name: **2-Methyl-2-(3-methylphenyl)propan-1-amine**[\[1\]](#)
- Molecular Formula:
- Exact Mass: 163.1361 Da
- pKa (Calculated): ~10.2 (Primary Amine)

Analytical Logic: The molecule features a gem-dimethyl substitution at the

-position relative to the amine. This "neopentyl" backbone creates significant steric bulk, protecting the amine from metabolic deamination but also complicating chromatographic retention on standard C18 phases due to secondary silanol interactions.

- Strategy A (LC-MS/MS): We employ a High-pH Reverse Phase strategy. By operating at pH 10 (near the pKa), we suppress the ionization of the amine in the mobile phase, increasing hydrophobicity and retention on the column while eliminating "silanol sting" (tailing).
- Strategy B (GC-MS): As a primary amine, 3-MMPPA will adsorb to GC liners. We mandate Pentafluoropropionic Anhydride (PFPA) derivatization to cap the polar amine and introduce fluorine atoms for enhanced mass spectral detection.

Sample Preparation Protocol (Solid Phase Extraction)

Objective: Isolate 3-MMPPA from complex biological matrices (plasma/urine) while removing phospholipids and proteins. Mechanism: Mixed-Mode Cation Exchange (MCX). The analyte is basic; it will bind to the sorbent via electrostatic attraction while neutrals are washed away.

Reagents:

- Sorbent: Oasis MCX or Strata-X-C (30 mg/1 mL).
- Internal Standard (IS): Phentermine-d5 (Structural analog).

Protocol Steps:

- Pre-treatment: Dilute 200 μ L plasma with 200 μ L 4%
(Acidifies sample to ensure amine protonation). Add 20 μ L IS working solution.
- Conditioning: 1 mL Methanol followed by 1 mL Water.
- Loading: Load pre-treated sample at gravity flow (approx. 1 mL/min).
- Wash 1 (Acidic): 1 mL 2% Formic Acid in Water (Removes proteins/hydrophilic interferences).
- Wash 2 (Organic): 1 mL Methanol (Removes neutral lipids; analyte remains bound by charge).
- Elution: 2 x 500 μ L 5%
in Methanol (Neutralizes the amine, breaking the electrostatic bond).
- Reconstitution: Evaporate to dryness (
at 40°C) and reconstitute in 100 μ L Mobile Phase A/B (90:10).

Method 1: LC-MS/MS Quantification

Platform: Triple Quadrupole MS (e.g., Sciex 6500+ or Agilent 6495). Chromatography: High-pH Reverse Phase.

Instrument Parameters

Parameter	Setting	Rationale
Column	Waters XBridge BEH C18 XP (2.1 x 100 mm, 2.5 µm)	Hybrid particle technology withstands pH 10 without dissolution.
Mobile Phase A	10 mM Ammonium Bicarbonate (pH 10)	Maintains analyte in neutral/semi-neutral state for better retention.
Mobile Phase B	Acetonitrile (LC-MS Grade)	Organic modifier.
Flow Rate	0.4 mL/min	Optimal linear velocity for 2.1 mm ID columns.
Gradient	0-1 min: 5% B; 1-6 min: 5% -> 95% B; 6-8 min: 95% B.	Ballistic gradient to elute lipophilic impurities.
Injection Vol	2-5 µL	Minimizes column overload.

Mass Spectrometry (MRM Transitions)

- Ionization: ESI Positive ()
- Precursor Ion: 164.1 m/z

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Type	Structural Origin
3-MMPPA	164.1	147.1	15	Quantifier	Loss of (Ammonia)
3-MMPPA	164.1	105.1	35	Qualifier	3-methylbenzyl cation (Tropylium)
3-MMPPA	164.1	91.1	45	Qualifier	Tropylium ion (Rearrangement)

Method 2: GC-MS Confirmation (Forensic)

Platform: Single Quadrupole GC-MS (EI Source). Derivatization: Acylation with PFPA.

Derivatization Protocol:

- Take dry extract from SPE (Step 2.7 above).
- Add 50 µL Ethyl Acetate + 50 µL PFPA (Pentafluoropropionic anhydride).
- Incubate at 60°C for 20 minutes.
- Evaporate to dryness under
.
- Reconstitute in 50 µL Ethyl Acetate.

GC Parameters:

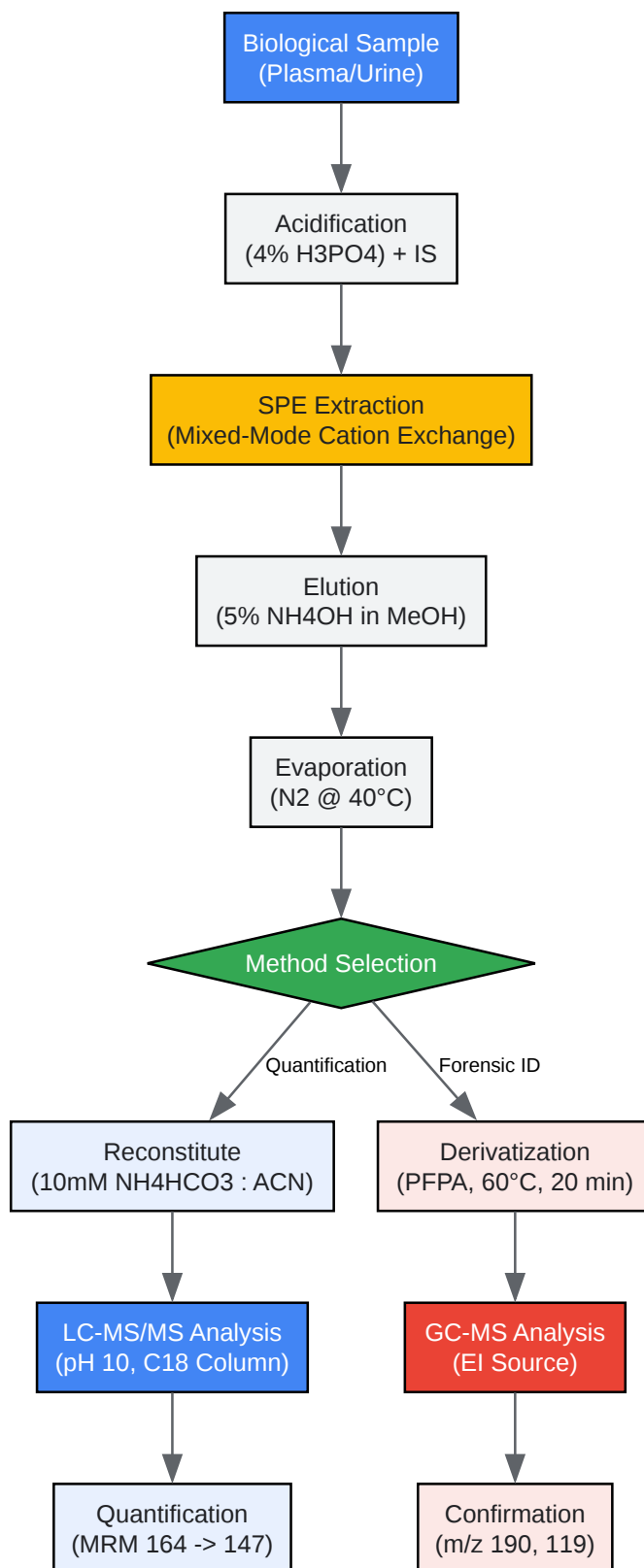
- Column: Rxi-5Sil MS (30 m x 0.25 mm x 0.25 µm).
- Inlet: Splitless, 250°C.

- Carrier Gas: Helium, 1.2 mL/min (Constant Flow).
- Oven: 60°C (1 min) -> 20°C/min -> 300°C (3 min).

Mass Spectral Interpretation (PFPA Derivative):

- Molecular Weight (Derivative): 163 (Parent) + 146 (PFPA) - 1 (H) = 308 Da.
- Key Ions:
 - m/z 308: Molecular Ion (). Weak abundance.
 - m/z 190: Base Peak. Cleavage alpha to the amide nitrogen.
 - m/z 119: 3-methyl-cumyl cation (Characteristic of the specific isomer).

Workflow Visualization



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Figure 1: Decision tree for 3-MMPPA analysis. Select LC-MS for sensitivity or GC-MS for spectral confirmation.

Validation Criteria (FDA/EMA Guidelines)

To ensure this method is legally and scientifically defensible, the following validation parameters must be met:

Parameter	Acceptance Criteria	Experimental Note
Linearity		Range: 1.0 – 1000 ng/mL. Weighting: .
Accuracy	±15% (±20% at LLOQ)	Measured at LLOQ, Low, Mid, and High QC levels.
Precision	CV < 15% (20% at LLOQ)	Intra-day (n=5) and Inter-day (n=15).
Matrix Effect	85% - 115%	Compare post-extraction spike vs. neat solution.
Recovery	> 70% Consistent	Compare pre-extraction spike vs. post-extraction spike.

Troubleshooting Tip: If low recovery is observed in the LC-MS workflow, check the evaporation step. 3-MMPPA is a relatively small molecule (MW 163). Prolonged evaporation under high heat/vacuum can lead to sublimation. Do not exceed 40°C and remove immediately upon dryness. Alternatively, add 10 µL of 1% HCl in Methanol prior to drying to form the non-volatile hydrochloride salt.

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- To cite this document: BenchChem. [analytical methods for 2-Methyl-2-(3-methylphenyl)propan-1-amine quantification]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1421437/docs#analytical-methods-for-2-methyl-2-3-methylphenyl-propan-1-amine-quantification>]

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